

Application Note: Preparation and Handling of Acid Yellow 29 Free Acid Solutions

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Compound of Interest

Compound Name: Acid Yellow 29 free acid

CAS No.: 34063-75-7

Cat. No.: B12814704

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Executive Summary & Chemical Context

Acid Yellow 29 (C.I. 18900) is typically supplied as a sodium salt (CAS 6359-91-7).^[1] However, specific analytical applications—such as mass spectrometry standards, metal-free biological assays, or non-aqueous titrations—require the Free Acid form.

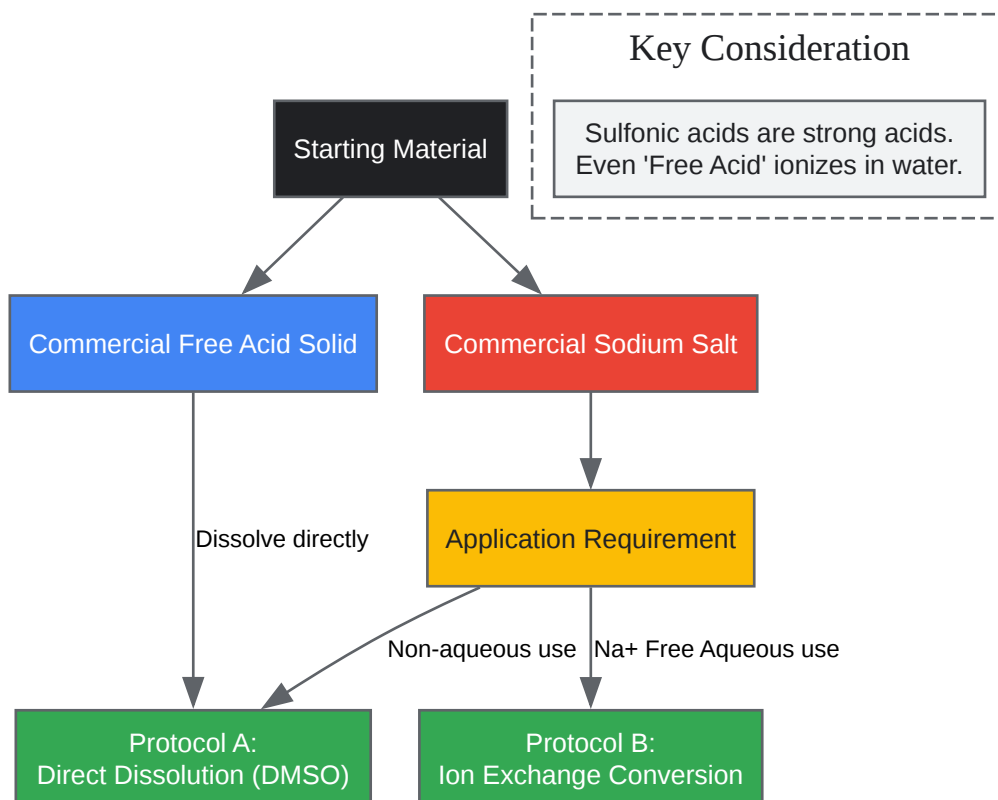
The transition from Salt to Free Acid fundamentally alters solubility. While the salt is highly water-soluble due to ionic dissociation, the Free Acid (protonated sulfonate/carboxylate groups) exhibits reduced aqueous solubility and increased affinity for polar organic solvents. This guide provides protocols for both dissolving commercial free acid and converting the sodium salt in-house.

Chemical Identity

Property	Specification
Common Name	Acid Yellow 29 (Free Acid)
IUPAC Name	1-(2,4-Dichloro-5-sulfophenyl)-3-methyl-4-(4-sulfophenylazo)-5-pyrazolone
CAS (Salt)	6359-91-7 (Standard commercial form)
Appearance	Yellow to Orange Powder
Primary Solvents	DMSO, Ethanol, Methanol (for Free Acid)
	~400–410 nm (Solvent dependent)

Decision Logic: Solvent & Method Selection

Before preparation, select the appropriate workflow based on your starting material and end-use requirement.



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Figure 1: Decision tree for selecting the appropriate preparation protocol.

Protocol A: Preparation of Stock Solution (From Free Acid Solid)

Target: 10 mM Stock Solution in DMSO. Best For: Long-term storage, cellular assays, and organic synthesis.

Rationale

The Free Acid form of Acid Yellow 29 contains protonated sulfonic acid groups. In water, these groups dissociate rapidly, lowering pH. In Dimethyl Sulfoxide (DMSO), the compound remains stable and dissolved without immediate ionization or precipitation. DMSO is chosen over ethanol for its higher boiling point (preventing concentration drift) and superior solvency for azo dyes.

Reagents & Equipment[3][4][5]

- Solid: **Acid Yellow 29 Free Acid** (Purity >95%).
- Solvent: Anhydrous DMSO (Spectrophotometric Grade).
- Vessel: Amber glass vial (light sensitive).
- Filtration: 0.22 µm PTFE syringe filter (optional).

Step-by-Step Methodology

- Gravimetry: Weigh 5.70 mg of **Acid Yellow 29 Free Acid** (MW ~570 g/mol ; verify exact MW on CoA) into a micro-centrifuge tube or amber vial.
- Solvation: Add 1.0 mL of Anhydrous DMSO.
 - Note: Do not vortex vigorously if the dye is fluffy; pipette up and down to wet the powder first.
- Dissolution: Sonicate in a water bath at room temperature for 5–10 minutes.

- Visual Check: The solution should be a clear, deep yellow/orange liquid with no particulates.
- Clarification (Critical): If particulates remain, centrifuge at 10,000 x g for 3 minutes. Transfer the supernatant to a fresh vial. This ensures the concentration is accurate and not biased by undissolved solids.
- Storage: Store at -20°C. Stable for 6 months.

Protocol B: Conversion of Sodium Salt to Free Acid

Target: Preparation of a Na⁺-free solution from the commercial salt. Best For: When Free Acid solid is unavailable, or for ion-sensitive HPLC/MS applications.[\[1\]](#)

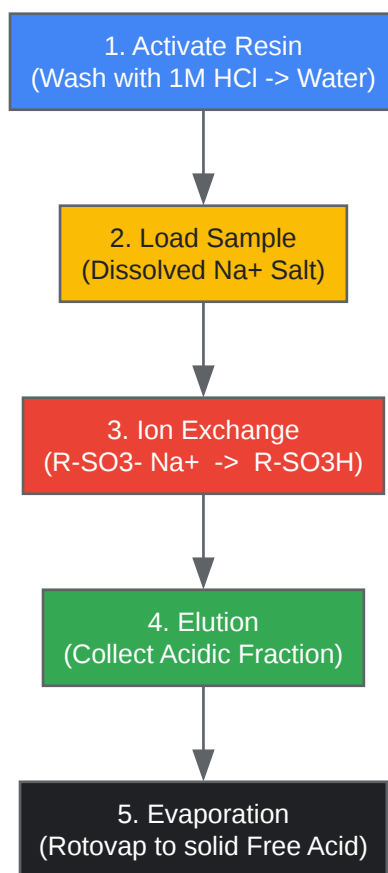
Rationale

Simple acidification (adding HCl) to a solution of Acid Yellow 29 sodium salt will protonate the dye, but the sodium ions (Na⁺) remain in solution. To obtain a true free acid solution free of counter-ions, Cation Exchange Chromatography is the gold standard.

Reagents

- Resin: Dowex 50W-X8 (or Amberlite IR-120), Hydrogen form.[\[1\]](#)
- Mobile Phase: Deionized Water (18.2 MΩ) or 50% Methanol (if solubility is an issue).
- Column: Glass Econo-Column or a simple gravity-flow syringe barrel.

Workflow Diagram



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Figure 2: Cation exchange workflow for salt-to-acid conversion.

Step-by-Step Methodology

- Resin Preparation:
 - Slurry 5g of Dowex 50W-X8 resin in water.[\[1\]](#)
 - Pack into a column (bed volume ~2-3 mL).
 - Flush with 20 mL of 1M HCl to ensure all sites are H⁺.
 - Flush with DI water until the eluate pH is neutral.
- Sample Loading:
 - Dissolve 50 mg of Acid Yellow 29 (Salt) in 5 mL water.

- Load onto the column carefully.
- Elution:
 - Elute with DI water.[2] The yellow dye will move down the column.
 - Mechanism:[1][3] As the dye passes the resin, Na^+ is captured, and H^+ is released. The eluate contains the dye in Free Acid form.
- Collection: Collect the colored fraction.
 - Validation: The pH of this fraction should be significantly acidic ($\text{pH} < 3$) due to the sulfonic acid groups.
- Isolation: Rotary evaporate the aqueous fraction to dryness to obtain the solid Free Acid, or use the solution directly.

Quality Control & Validation

Every batch must be validated to ensure the "Free Acid" state and concentration accuracy.

A. Spectral Validation (UV-Vis)

The absorption spectrum of azo dyes often shifts with pH (indicator effect).

- Dilute the stock 1:100 in Acidic Water (0.1M HCl).
- Dilute the stock 1:100 in Basic Water (0.1M NaOH).
- Acceptance Criteria: A distinct shift in
or intensity between acidic and basic conditions confirms the integrity of the chromophore.
 - Note: If the spectrum is identical to the salt form in neutral buffer, the chromophore is intact.

B. Solubility Check

Solvent	Expected Result (Free Acid)	Expected Result (Salt)
Water (Neutral)	Low/Moderate Solubility	High Solubility
DMSO	High Solubility	Moderate Solubility
Toluene	Insoluble	Insoluble

Safety & Handling

- Hazard Identification: Azo dyes can be potential mutagens.[4] Handle as if toxic.
- PPE: Nitrile gloves, lab coat, and safety glasses are mandatory.
- Waste Disposal: Do not pour down the drain. Dispose of as halogenated organic waste (due to dichloro- groups).[1]

References

- Chemical Structure & Properties: PubChem. Acid Yellow 29. National Library of Medicine. [Link](#)[1]
- Ion Exchange Methodology: Bio-Rad Laboratories. Guide to Ion Exchange Chromatography. [Link](#)
- Solubility of Azo Dyes: Hunger, K. (2003). Industrial Dyes: Chemistry, Properties, Applications. Wiley-VCH.[1] (General reference for azo dye solubility logic).
- DMSO as Solvent: Gaylord Chemical. DMSO Solubility Data. [Link](#)

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